

Application Note: CAY10526 for Cell Culture

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Compound of Interest

Compound Name: CAY10526
Cat. No.: B1668649

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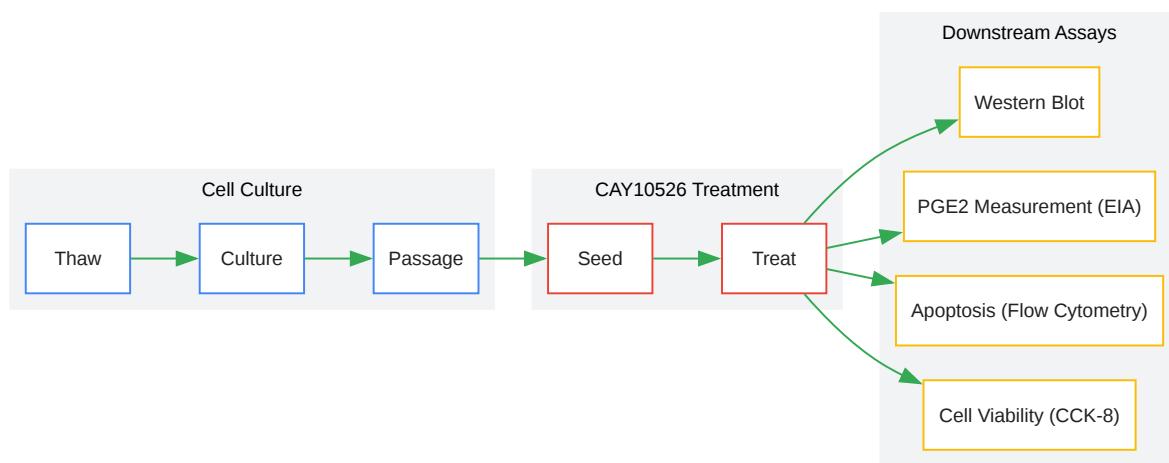
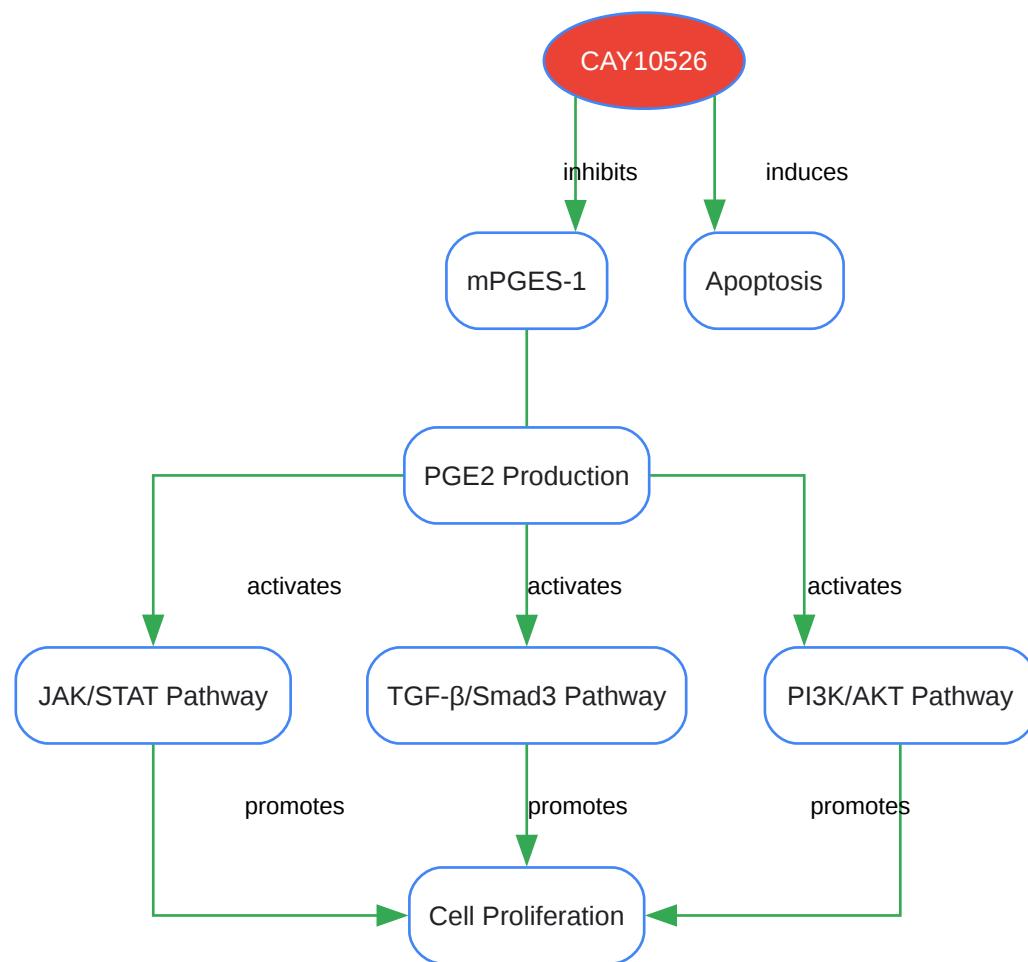
Introduction

CAY10526 is a potent and selective inhibitor of microsomal prostaglandin E2 synthase-1 (mPGES-1).^[1] By selectively modulating mPGES-1 expression, **CAY10526** effectively reduces the production of prostaglandin E2 (PGE2), a key mediator of inflammation and cell proliferation, without affecting cyclooxygenase-2 (COX-2) activity.^[1] This targeted mechanism of action makes **CAY10526** a valuable tool for investigating the role of the mPGES-1/PGE2 pathway in various cellular processes, including cancer cell growth and apoptosis.

This application note provides detailed protocols for the use of **CAY10526** in cell culture, with a specific focus on the human T-cell lymphoma cell line Hut78. In this cell line, **CAY10526** has been shown to inhibit cell proliferation and induce apoptosis by modulating key signaling pathways such as JAK/STAT, TGF-β/Smad3, and PI3K/AKT.^{[2][3]}

Mechanism of Action

CAY10526 exerts its biological effects by directly inhibiting the enzymatic activity of mPGES-1, the terminal enzyme in the production of PGE2. This leads to a decrease in PGE2 levels, which in turn affects downstream signaling pathways that are often dysregulated in cancer.

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